

# Personal protective equipment for handling Ethyl 5-hydroxynicotinate

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## Compound of Interest

Compound Name: Ethyl 5-hydroxynicotinate

Cat. No.: B186364

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## Essential Safety and Handling Guide for Ethyl 5-hydroxynicotinate

This guide provides immediate and essential safety protocols for laboratory personnel, including researchers, scientists, and drug development professionals, who handle **Ethyl 5-hydroxynicotinate**. The following procedures detail the necessary personal protective equipment (PPE), safe handling practices, emergency first aid, and disposal plans to ensure a secure laboratory environment.

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **Ethyl 5-hydroxynicotinate** is provided below. This information is critical for safe handling and storage.

Property	Value
Molecular Formula	C8H9NO3[1]
Molecular Weight	167.16 g/mol [1]
CAS Number	59288-38-9[2]
Appearance	Not explicitly available for Ethyl 5-hydroxynicotinate, but related compounds are light yellow liquids.[3]
Boiling Point	Not explicitly available for Ethyl 5-hydroxynicotinate. Ethyl nicotinate has a boiling point of 223 - 224 °C.[3][4]
Flash Point	Not explicitly available for Ethyl 5-hydroxynicotinate. Ethyl nicotinate has a flash point of 93 °C / 199.4 °F.[3][4]
Solubility	Miscible in water.[4]

## Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety, the following personal protective equipment must be worn when handling **Ethyl 5-hydroxynicotinate**.

### Required PPE:

- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[5][6] A face shield should be used if there is a splash hazard.[5]
- Hand Protection: Wear chemical-impermeable protective gloves.[2][5]
- Skin and Body Protection: An appropriate lab coat or protective clothing is required to prevent skin exposure.[5][6][7] In situations with a higher risk of exposure, overalls and a PVC apron should be considered.[7] Protective boots may be necessary depending on the scale of work.[5]

- Respiratory Protection: Use in a well-ventilated area.[7] If ventilation is inadequate or if vapors or aerosols are generated, a vapor respirator or a NIOSH/MSHA approved respirator is necessary.[3][5][6]

## Operational and Handling Plan

Adherence to proper operational procedures is crucial for the safe handling of **Ethyl 5-hydroxynicotinate**.

### Step-by-Step Handling Protocol:

- Engineering Controls: Always work in a well-ventilated area, preferably within a chemical fume hood.[7] Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[3][4]
- Pre-Handling Checks: Inspect all PPE for integrity before use. Ensure all containers are properly labeled and have no damage.
- Handling the Chemical: Avoid all personal contact, including inhalation of vapors or mists.[7] Do not allow clothing wet with the material to remain in contact with the skin.[7]
- Hygiene Practices: Wash hands and any exposed skin thoroughly after handling.[3] Do not eat, drink, or smoke in the laboratory area where this chemical is used.[8] Contaminated clothing should be removed and washed before reuse.[3][4]
- Storage: Store in a cool, dry, and well-ventilated place in a tightly closed container.[3][4][6] Keep away from heat, sparks, open flames, and other sources of ignition.[3][4][6]

## Emergency and First Aid Procedures

Immediate and appropriate first aid is critical in the event of an exposure.

### First Aid Measures:

- Inhalation: Move the exposed individual to fresh air at once.[2][9] If breathing is difficult, administer oxygen.[2][6] If breathing has stopped, perform artificial respiration, but avoid mouth-to-mouth resuscitation if the chemical was ingested or inhaled.[2] Seek immediate medical attention.[2][9]

- Skin Contact: Immediately remove all contaminated clothing.[2][7] Wash the affected skin with plenty of soap and water.[2][3] If skin irritation occurs, seek medical advice.[3][5]
- Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2][3][9] Remove contact lenses if present and easy to do so.[3][5] Seek immediate medical attention.[2][3][9]
- Ingestion: Rinse the mouth with water.[2][5] Do not induce vomiting.[2] Never give anything by mouth to an unconscious person.[2] Call a doctor or Poison Control Center immediately.[2][10]

## Spill and Disposal Plan

A systematic approach to spill management and waste disposal is essential to prevent environmental contamination and further exposure.

### Spill Response:

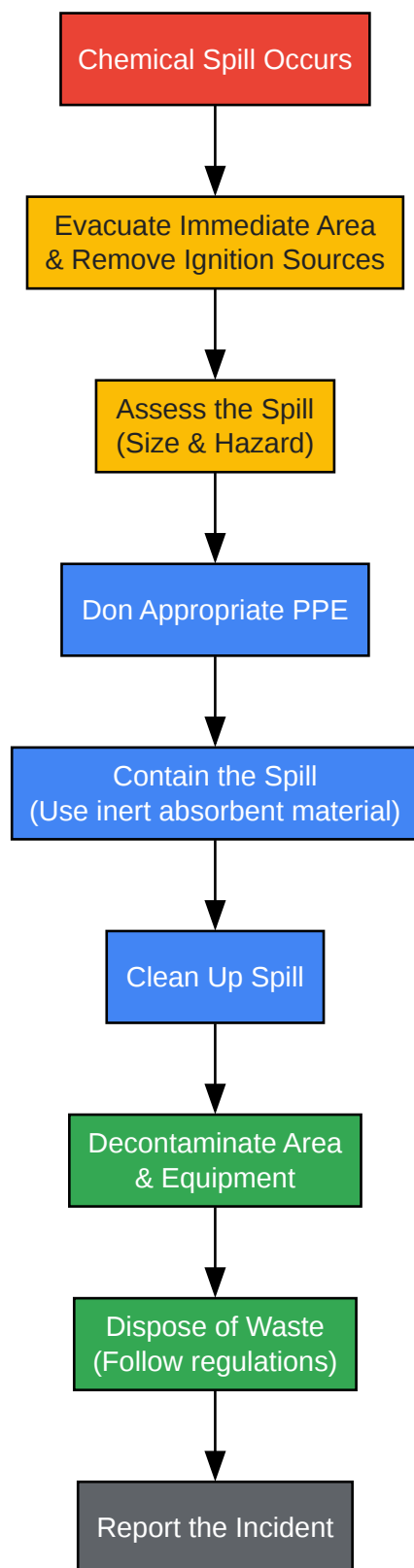
- Immediate Actions: Evacuate personnel from the immediate spill area and move upwind.[2][7] Remove all sources of ignition.[2][3]
- Containment: Wear appropriate PPE, including respiratory protection.[7]
- Clean-up: For small spills, absorb the material with an inert absorbent material such as sand, silica gel, or vermiculite.[3][6] Place the absorbed material into a suitable, labeled container for disposal.[6]
- Decontamination: Wash the spill area with soap and water.[6]

### Disposal Protocol:

- Dispose of waste contents and containers in accordance with local, state, and federal regulations. This should be done through an approved waste disposal plant.[3]

## Workflow for Chemical Spill Response

The following diagram outlines the logical steps to follow in the event of a chemical spill involving **Ethyl 5-hydroxynicotinate**.



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